

Ethylene Glycol-d4: A Technical Examination of its Hygroscopic Properties

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Compound of Interest		
Compound Name:	Ethylene glycol-d4	
Cat. No.:	B119926	Get Quote

An In-depth Guide for Researchers and Drug Development Professionals

This technical guide provides a comprehensive analysis of the hygroscopic nature of **Ethylene Glycol-d4** (deuterated ethylene glycol). It explores the underlying physicochemical principles, presents relevant quantitative data, and details the experimental protocols used to determine moisture uptake. This document is intended for researchers, scientists, and professionals in drug development who utilize deuterated compounds and require a thorough understanding of their physical properties.

Executive Summary: Is Ethylene Glycol-d4 Hygroscopic?

Yes, **Ethylene Glycol-d4** (HOCD₂CD₂OH) is unequivocally hygroscopic. This property is inherent to the molecular structure it shares with its non-deuterated counterpart, ethylene glycol. The presence of two hydroxyl (-OH) groups facilitates the formation of hydrogen bonds with water molecules in the atmosphere, leading to the absorption of moisture. The isotopic substitution of hydrogen with deuterium does not significantly alter this fundamental physical property. Safety and handling guidelines for **Ethylene Glycol-d4** consistently recommend storage in tightly sealed containers protected from moisture, further confirming its hygroscopic nature[1][2].

Physicochemical Properties and Data



The hygroscopic behavior of **Ethylene Glycol-d4** is a direct consequence of its molecular structure. Like standard ethylene glycol, it is a viscous, colorless liquid that is miscible with water in all proportions[1][3]. The primary distinction is the replacement of four protium atoms on the ethane backbone with deuterium, resulting in a higher molecular weight.

Comparative Physicochemical Data

The following table summarizes the key physical properties of **Ethylene Glycol-d4** and compares them with standard Ethylene Glycol.

Property	Ethylene Glycol-d4	Ethylene Glycol
Chemical Formula	C ₂ H ₂ D ₄ O ₂	C ₂ H ₆ O ₂
Linear Formula	HOCD ₂ CD ₂ OH	HOCH ₂ CH ₂ OH
Molecular Weight	66.09 g/mol [4][5]	62.07 g/mol [6]
CAS Number	2219-51-4[1][4]	107-21-1[1]
Appearance	Colorless Liquid[1][7]	Colorless, syrupy liquid[3][8]
Density	~1.184 g/mL at 25 °C[4]	~1.113 g/cm³ at 20 °C[6]
Boiling Point	196-198 °C[1][4]	197.3 °C[6]
Melting Point	-13 °C[1][4]	-12.9 °C
Hygroscopicity	Yes (inferred)	Yes (documented)[3][8][9]

Quantitative Hygroscopicity Data

While specific quantitative studies on the rate of moisture absorption for **Ethylene Glycol-d4** are not readily available in the literature, the data for standard ethylene glycol serves as a highly reliable proxy due to their identical functional groups. Ethylene glycol demonstrates significant water absorption that is proportional to the relative humidity (RH) of its environment[3].



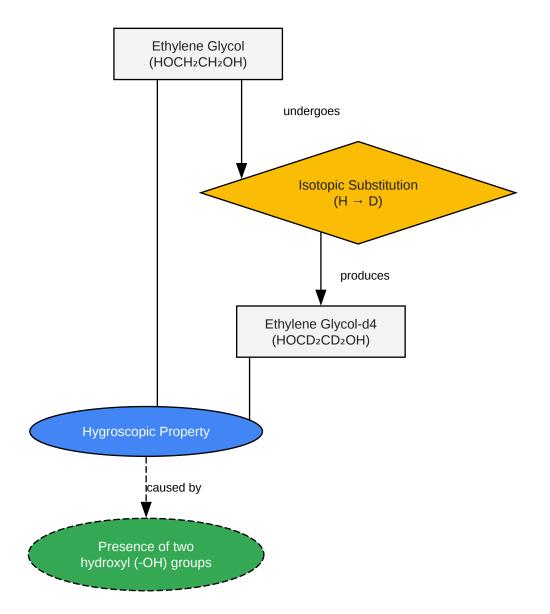
d4[3].

Relative Humidity (RH)	Water Absorption at Equilibrium (% by weight)	Final Glycol Concentration (% by weight)
50%	20%	83.3%
Data derived from studies on uninhibited ethylene glycol and is presented as a reliable estimate for Ethylene Glycol-		

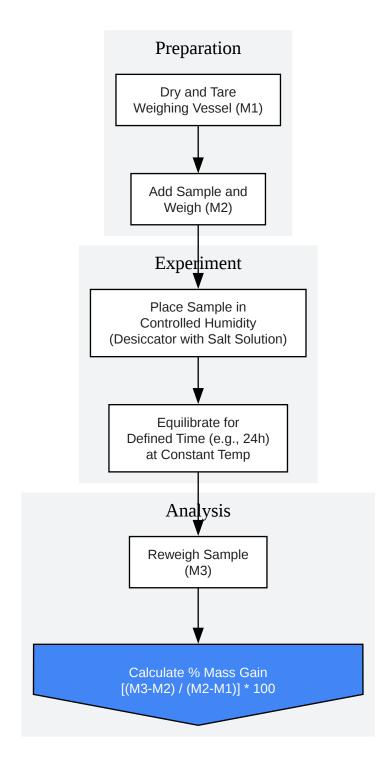
Logical & Structural Relationship

The hygroscopic nature of **Ethylene Glycol-d4** is directly inherited from its parent compound, Ethylene Glycol. The isotopic labeling does not change the fundamental chemistry of the hydroxyl groups responsible for water absorption.









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